

Essential Safety and Operational Guide for Handling Direct Red 80

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Direct Red 80

Cat. No.: B10828318

[Get Quote](#)

This guide provides comprehensive safety and logistical information for the handling of **Direct Red 80** (C.I. 35780; CAS No. 2610-10-8). The following procedures are based on established best practices for managing powdered dyes in a laboratory environment to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Information: **Direct Red 80** is a purple, powdered polyazo dye.^[1] While not classified as a hazardous substance by some sources under OSHA 29 CFR 1910.1200, it is prudent to handle it with care as dust inhalation may cause respiratory irritation, and contact may irritate the eyes and skin.^{[2][3]}

Personal Protective Equipment (PPE)

The following personal protective equipment is essential to minimize exposure and ensure safety when handling **Direct Red 80** powder.

Protection Type	Specific Recommendations	Rationale
Respiratory Protection	NIOSH-approved N95 or higher particulate respirator.[4]	To prevent the inhalation of fine powder, which can cause respiratory tract irritation.[2]
Eye Protection	Chemical safety goggles or safety glasses with side shields.	To protect eyes from dust particles that can cause irritation and redness.
Hand Protection	Nitrile, polychloroprene, butyl rubber, or PVC gloves.	To prevent direct skin contact. Although not considered a primary skin irritant, prolonged contact may cause issues.
Body Protection	Laboratory coat or overalls.	To protect skin and clothing from contamination with the dye powder.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for minimizing exposure and maintaining a safe laboratory environment.

1. Preparation:

- Ensure the work area is well-ventilated, preferably within a chemical fume hood.
- Cover the work surface with a disposable absorbent pad to easily contain any spills.
- Assemble all necessary equipment, such as spatulas, weighing paper, and containers, before handling the powder.
- Don all required personal protective equipment as outlined in the table above.

2. Weighing and Dispensing:

- Carefully open the **Direct Red 80** container, avoiding any abrupt movements that could generate airborne dust.
- Use a dedicated, clean spatula to transfer the desired amount of the powder onto weighing paper or directly into a container.
- Perform all weighing and dispensing operations within the fume hood to capture any dust.
- Immediately and securely close the primary container after use.

3. Use in Experiments:

- When preparing solutions, slowly add the **Direct Red 80** powder to the solvent to minimize dust formation.
- Avoid direct contact with oxidizing agents, as this can create a risk of ignition.

4. Decontamination and Cleanup:

- Clean all spills immediately. For minor spills, carefully sweep or vacuum the material and place it into a suitable, labeled container for disposal. Avoid dry sweeping that can create dust.
- Wipe down the work surface and any contaminated equipment with a damp cloth.
- Collect all wash water for proper disposal; do not allow it to enter drains.
- Remove and replace contaminated gloves promptly.
- Wash hands thoroughly with soap and water after handling is complete.

Disposal Plan

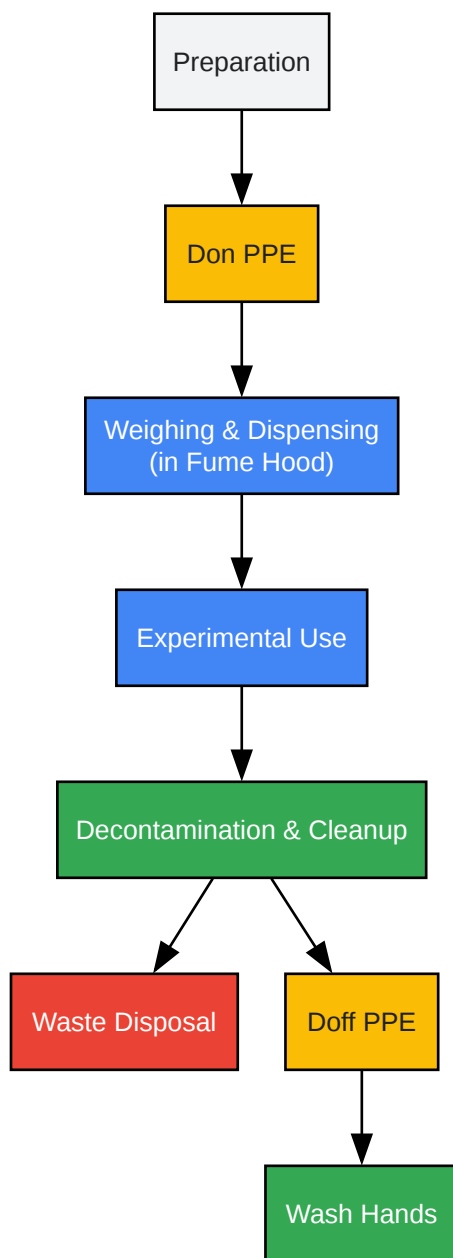
Proper disposal of **Direct Red 80** and associated waste is critical to prevent environmental contamination and comply with regulations.

- Solid Waste:

- Collect all dry powder waste, including contaminated PPE (gloves, absorbent pads, etc.), in a clearly labeled, sealed hazardous waste container.
- Do not dispose of solid dye waste in the regular trash.
- Liquid Waste:
 - Aqueous solutions containing **Direct Red 80** should be collected in a designated hazardous waste container.
 - Do not pour solutions down the drain.
- Container Disposal:
 - Empty containers may contain residual dust and should be handled with care.
 - Do not cut, drill, grind, or weld empty containers.
 - Consult your institution's environmental health and safety office for specific guidance on container disposal.

All waste must be handled and disposed of in accordance with local, state, and federal regulations.

Workflow for Safe Handling of Direct Red 80



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Direct Red 80** powder.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. cncolorchem.com [cncolorchem.com]
- 3. aksci.com [aksci.com]
- 4. 直接红(零售包装) Dye content 25 % | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Direct Red 80]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10828318#personal-protective-equipment-for-handling-direct-red-80]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com